

An In-depth Technical Guide on 2,6-Dichloro bisphenol A-D12

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Compound of Interest

Compound Name: 2,6-Dichloro bisphenol A-D12

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Section 1: Chemical and Physical Properties

2,6-Dichloro bisphenol A-D12 is a deuterated analog of 2,6-Dichloro bisphenol A. The deuterium labeling makes it a useful internal standard for mass spectrometry-based quantification of the parent compound and related substances.[\[1\]](#)

Property	Value	Source
Molecular Formula	C ₁₅ H ₈ D ₆ Cl ₂ O ₂	[2]
Molecular Weight	303.21 g/mol	[2]
CAS Number	2739737-75-6	[2]
IUPAC Name	2-chloro-4-[2-(3-chloro-2,5,6-trideuterio-4-hydroxyphenyl)propan-2-yl]-3,5,6-trideuteriophenol	[3]
Synonyms	AKOS037645503, AS-6110, HY-150992S, CS-0566189	[3]
Solubility	10 mM in DMSO	[2]
XLogP3	5.3	[3]

Section 2: Toxicological and Hazard Information

Specific toxicological data for **2,6-Dichloro bisphenol A-D12** is not available. The hazard assessment is inferred from the parent compound, Bisphenol A (BPA), and its chlorinated analogs. BPA is a known endocrine disruptor with reproductive and developmental toxicity.[\[4\]](#)[\[5\]](#) Chlorinated phenols can be corrosive and cause severe skin and eye damage.

Hazard Class	Classification	Notes
Acute Toxicity	Data not available	
Skin Corrosion/Irritation	Expected to be corrosive	Based on data for related chlorinated phenols.
Serious Eye Damage/Irritation	Expected to cause serious eye damage	Based on data for related chlorinated phenols.
Endocrine Disruption	Potential endocrine disruptor	Based on the known properties of Bisphenol A and its analogs. [6][7]
Carcinogenicity	Data not available	
Mutagenicity	Data not available	
Reproductive Toxicity	Potential reproductive toxicant	Based on the known properties of Bisphenol A.[4]

Section 3: Experimental Protocols and Applications

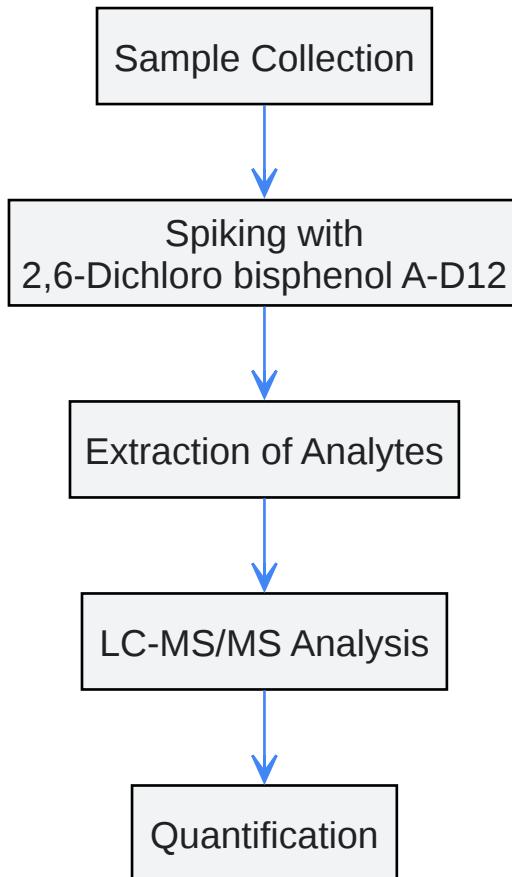
The primary application of **2,6-Dichloro bisphenol A-D12** is as an internal standard in analytical chemistry, particularly for the quantification of Bisphenol A and its chlorinated derivatives in various matrices using techniques like UPLC-MS/MS.[1]

General Workflow for Quantification using **2,6-Dichloro bisphenol A-D12** as an Internal Standard:

- Sample Preparation: The biological or environmental sample (e.g., urine, water) is collected.
- Spiking: A known amount of **2,6-Dichloro bisphenol A-D12** is added to the sample.
- Extraction: The analytes (including the native compound and the deuterated standard) are extracted from the sample matrix.
- Analysis: The extract is analyzed by a mass spectrometry-based method (e.g., LC-MS/MS).

- Quantification: The concentration of the native analyte is determined by comparing its peak area to the peak area of the known concentration of the internal standard.

General Workflow for Use as an Internal Standard



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Caption: Workflow for quantification using an internal standard.

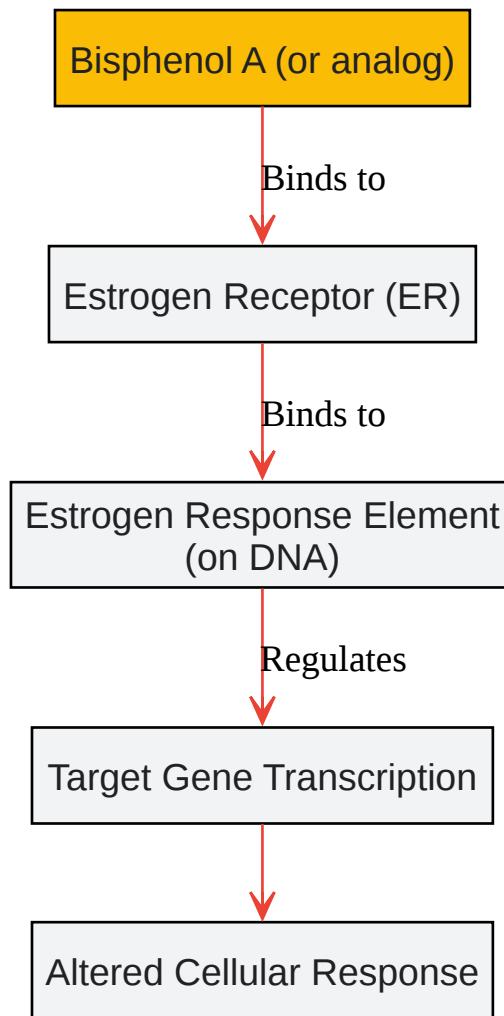
Section 4: Potential Biological Pathways

There are no specific studies on the signaling pathways affected by **2,6-Dichloro bisphenol A-D12**. However, as a structural analog of Bisphenol A, it may interact with similar biological targets. Bisphenol A is known to exert its endocrine-disrupting effects primarily through its interaction with estrogen receptors.

Simplified Overview of Bisphenol A's Endocrine Disrupting Mechanism:

BPA can bind to estrogen receptors (ER α and ER β), mimicking the effects of endogenous estrogens. This can lead to the activation or inhibition of estrogen-responsive genes, resulting in the disruption of normal endocrine signaling.

Simplified BPA Endocrine Disruption Pathway



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Caption: Simplified mechanism of BPA endocrine disruption.

Section 5: Handling and Safety Precautions

Given the lack of a formal SDS, this compound should be handled with extreme caution in a well-ventilated laboratory, preferably within a fume hood. The following personal protective equipment (PPE) should be used:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: A lab coat and appropriate protective clothing.

In case of exposure, follow standard first-aid procedures and seek immediate medical attention.

First Aid Measures:

- Inhalation: Move the person to fresh air.
- Skin Contact: Immediately wash with plenty of soap and water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.

Waste should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

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